

# Proper Disposal of alpha-Ylangene: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *alpha-Ylangene*

Cat. No.: *B1205585*

[Get Quote](#)

Ensuring laboratory safety and environmental responsibility is paramount when handling chemical compounds. This document provides essential procedural guidance for the proper disposal of **alpha-Ylangene**, a sesquiterpenoid used in research and development.

**Alpha-Ylangene**, while naturally occurring, requires careful handling and disposal due to its potential environmental and health hazards. Based on available data, **alpha-Ylangene** is a combustible liquid and is considered toxic to aquatic life with long-lasting effects. As with many chemical substances, direct disposal into sanitary sewers or regular trash is not permissible. Adherence to hazardous waste regulations is mandatory.

## Key Properties for Disposal Consideration

A summary of **alpha-Ylangene**'s relevant properties is provided below to inform safe handling and disposal decisions.

Property	Value	Implication for Disposal
Physical State	Pale yellow clear liquid (est) <a href="#">[1]</a>	Requires a sealed, liquid-tight container.
Solubility in Water	0.1614 mg/L @ 25 °C (est) <a href="#">[1]</a>	Insoluble in water; do not dispose of down the drain. <a href="#">[2]</a>
Flash Point	105.00 °C (221.00 °F) TCC <a href="#">[1]</a>	Classified as a combustible liquid. <a href="#">[3]</a>
Aquatic Toxicity	Toxic to aquatic life with long lasting effects <a href="#">[3]</a>	Must be disposed of as hazardous waste to prevent environmental contamination.
Health Hazards	May cause skin irritation and allergic reaction. Suspected of damaging fertility or the unborn child. <a href="#">[3]</a> <a href="#">[4]</a>	Warrants careful handling with appropriate personal protective equipment (PPE) and disposal as hazardous waste.

## Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **alpha-Ylangene** from a laboratory setting. This procedure is based on general guidelines for chemical waste disposal and should be adapted to comply with your institution's specific Environmental Health and Safety (EHS) policies.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

### 1. Waste Identification and Segregation:

- Treat all **alpha-Ylangene** waste, including pure substance, contaminated solutions, and grossly contaminated lab supplies (e.g., pipette tips, gloves), as hazardous waste.[\[8\]](#)
- Do not mix **alpha-Ylangene** waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines. Incompatible wastes can react dangerously.

### 2. Container Selection and Labeling:

- Container: Use a chemically compatible, leak-proof container with a secure screw-on cap.[\[6\]](#) [\[7\]](#) Plastic containers are often preferred over glass to minimize the risk of breakage.[\[5\]](#) The

container must be in good condition, free from cracks or rust.[7]

- Labeling: Immediately label the waste container with a "Hazardous Waste" tag.[5][7] The label must include:
  - The full chemical name: "**alpha-Ylangene**". Avoid abbreviations or chemical formulas.[5]
  - The concentration and quantity of the waste.
  - The date of waste generation.[5]
  - The name and contact information of the principal investigator or responsible person.[5]
  - The laboratory location (building and room number).[5]
  - Appropriate hazard pictograms (e.g., flammable, health hazard, environmental hazard).[5]

### 3. Waste Accumulation and Storage:

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA).[9]
- The storage area should be secure and away from heat sources, flames, and direct sunlight. [3]
- Utilize secondary containment, such as a lab tray, to capture any potential leaks or spills. The secondary container should be able to hold 110% of the volume of the primary container.[6]
- Keep the waste container closed at all times, except when adding waste.[6][7]

### 4. Disposal of Empty Containers:

- An "empty" container that held **alpha-Ylangene** must be triple-rinsed with a suitable solvent capable of removing the residue.[7][8]
- The rinsate from this process must be collected and disposed of as hazardous waste.[7][8]

- After triple-rinsing and allowing it to air dry, the container can typically be disposed of in the regular trash after defacing the original labels.[7][8] Always confirm this procedure with your local EHS guidelines.

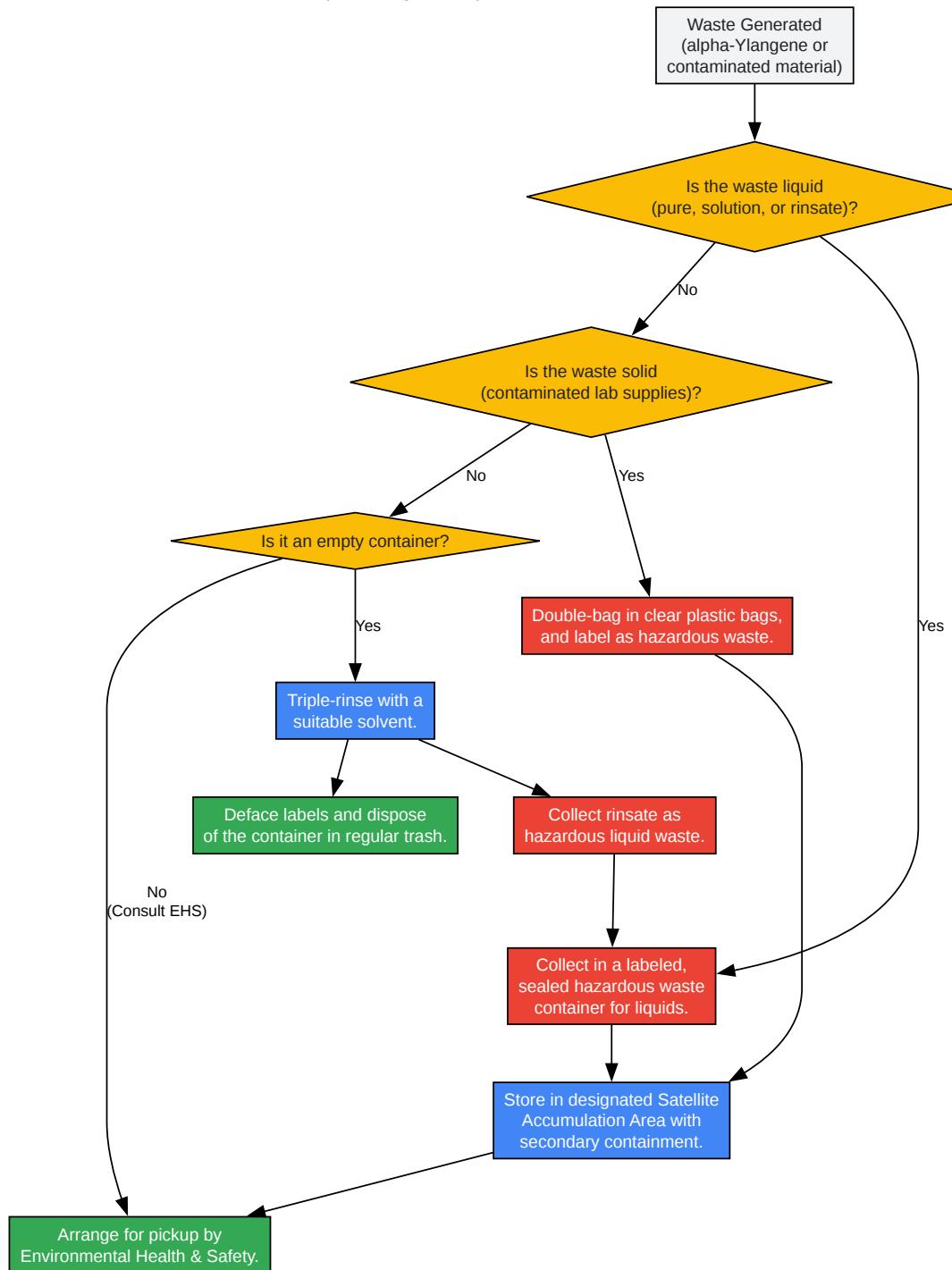
#### 5. Arranging for Waste Pickup:

- Once the waste container is full or has been in storage for the maximum allowable time (often 90 days), arrange for its collection by your institution's EHS department or a licensed hazardous waste disposal contractor.[6]
- Complete any required waste information forms, accurately listing the contents of the container.[5]

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of materials contaminated with **alpha-Ylangene**.

## alpha-Ylangene Disposal Decision Workflow

[Click to download full resolution via product page](#)**alpha-Ylangene Disposal Decision Workflow**

By following these procedures, researchers, scientists, and drug development professionals can ensure the safe and compliant disposal of **alpha-Ylangene**, protecting both laboratory personnel and the environment. Always consult your institution's specific safety and disposal guidelines as the primary source of information.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. alpha-ylangene, 14912-44-8 [thegoodsentscompany.com]
- 2. acs.org [acs.org]
- 3. dpoy1j4zladj1.cloudfront.net [dpoy1j4zladj1.cloudfront.net]
- 4. aromadb.cimapbioinfo.in [aromadb.cimapbioinfo.in]
- 5. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 6. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
- 7. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 8. vumc.org [vumc.org]
- 9. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- To cite this document: BenchChem. [Proper Disposal of alpha-Ylangene: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1205585#alpha-ylangene-proper-disposal-procedures>

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)